Reactivity profile of alpha-bromovinyl MIDA boronates

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Compound of Interest

Compound Name:	*1-Bromovinyl-1-boronic acid mida ester*
Cat. No.:	*B8204481*

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Reactivity Profile of -Bromovinyl MIDA Boronates

Content Type: Technical Guide Subject: 1-(Bromovinyl) MIDA Boronate (CAS: 1150561-63-9) Intended Audience: Synthetic Chemists, Medicinal Chemists, Process Development Scientists

Introduction: The Amphoteric Building Block

The

-bromovinyl MIDA boronate (1-bromovinyl MIDA boronate) represents a paradigm shift in the construction of 1,1-disubstituted alkenes. Unlike traditional vinyl boron species, which are nucleophilic, or vinyl halides, which are electrophilic, this reagent is amphoteric but temporally resolved.

The core innovation lies in the N-methyliminodiacetic acid (MIDA) ligand. By complexing the boron atom, the ligand rehybridizes the center from reactive

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to inert

. This effectively "masks" the boron moiety, rendering it chemically orthogonal to the vinyl bromide.

Structural Advantages

- Lewis Acidity Dampening: The dative B-N bond fills the empty p-orbital on boron, preventing Lewis acid-base complexation that typically precedes transmetalation or protodeboronation.
- Orthogonality: The C-Br bond remains reactive toward oxidative addition by transition metals (Pd, Ni, Cu), while the C-B bond remains inert.
- Physical Robustness: The reagent is a crystalline, air-stable solid compatible with silica gel chromatography, unlike its pinacol or boronic acid counterparts which often suffer from instability or difficult purification.[1][2]

Synthesis of the Reagent

While commercially available, the synthesis of

-bromovinyl MIDA boronate is a critical benchmark for understanding its stability. The most robust route involves a bromination-elimination sequence starting from the parent vinyl MIDA boronate.

Protocol: Bromination-Elimination Sequence

Reaction: Vinyl MIDA boronate

1,2-dibromoethyl intermediate

-bromovinyl MIDA boronate

- Bromination: Treat Vinyl MIDA boronate with

  in

  at 0 °C. The MIDA backbone survives the electrophilic bromination.
- Elimination: Treat the crude vicinal dibromide with DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) in acetonitrile.

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- Mechanistic Note: Elimination occurs regioselectively to form the 1-bromo isomer (the

  -isomer) rather than the 2-bromo isomer, likely driven by the steric shielding of the MIDA cage and electronic stabilization.

Yield Expectation: ~67% overall yield on multigram scales.

Reactivity Profile: The "Geminal" Platform

The defining feature of this reagent is its ability to serve as a lynchpin for Iterative Cross-Coupling (ICC). It allows for the modular assembly of 1,1-disubstituted alkenes, a motif common in bioactive natural products (e.g., terpenes) but difficult to access via traditional cross-coupling due to steric hindrance and competing side reactions.

Electrophilic Phase (C-Br Reactivity)

In its protected state, the reagent behaves exclusively as a vinyl bromide.

- Suzuki-Miyaura Coupling: Couples with aryl/alkenyl boronic acids.[3]
  - Catalyst:

    / SPhos or

    .
  - Conditions: Anhydrous bases (e.g.,

    in Toluene/THF) are crucial. Aqueous bases will trigger premature MIDA hydrolysis.
- Heck, Stille, Sonogashira: The MIDA group tolerates these diverse conditions, allowing the installation of alkynes, stannanes, or esters at the

  -position.

Nucleophilic Phase (C-B Reactivity)

Once the

-position is substituted, the MIDA group is "unmasked" to reveal the nucleophilic boronic acid.

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- Deprotection: Mild aqueous base (1M NaOH or

) hydrolyzes the MIDA ligand.[4]

- Slow-Release Mechanism: For unstable 1,1-disubstituted vinyl boronic acids, the hydrolysis can be performed in situ using a biphasic system (

  /

  / THF). This releases the active boronic acid slowly, matching its generation rate with the cross-coupling consumption rate, thereby preventing decomposition (protodeboronation).

Data Summary: Coupling Efficiency

Coupling Type	Partner (Electrophile/Nucleophile)	Conditions	Yield	Selectivity
Suzuki	Aryl Boronic Acid	, SPhos, , PhMe, 60°C	85-95%	>20:1 (1,1-product)
Stille	Vinyl Stannane	, CuI, CsF, DMF, 45°C	82%	Retention of MIDA
Sonogashira	Terminal Alkyne	, CuI, , THF	91%	Retention of MIDA
Heck	Acrylate	, , DMF	78%	Single regioisomer

Visualizing the Iterative Workflow

The following diagram illustrates the "Burke Cycle" applied to

-bromovinyl MIDA boronates, demonstrating the transition from electrophile to nucleophile.

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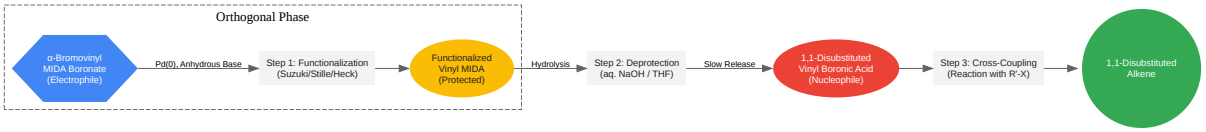

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Caption: The Iterative Cross-Coupling (ICC) cycle transforming the amphoteric

-bromovinyl MIDA boronate from an electrophilic building block to a nucleophilic reagent.

Detailed Experimental Protocol

Protocol A: Anhydrous Suzuki-Miyaura Coupling (Installation of)

Use this protocol to couple an aryl/vinyl boronic acid to the

-bromide.

- Setup: In a glovebox or under Argon, charge a reaction vial with:
  - -Bromovinyl MIDA boronate (1.0 equiv)
  - Aryl Boronic Acid (1.5 equiv)
  - (0.05 equiv)
  - SPhos (0.10 equiv)
  - Anhydrous

    (3.0 equiv)
- Solvent: Add anhydrous Toluene (0.1 M concentration relative to MIDA boronate).

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- Reaction: Seal the vial and heat to 60 °C for 12–24 hours.
  - Critical Check: Monitor by TLC. The MIDA boronate is usually UV active and runs slower than the starting bromide.
- Workup: Cool to RT. Dilute with Ethyl Acetate. Wash with water.[5]
- Purification: Dry over

  , concentrate, and purify via silica gel chromatography (Eluent:

  /MeCN).
  - Note: MIDA boronates are highly polar; adding MeCN helps elute them.

Protocol B: In-Situ Hydrolysis and Second Coupling (Installation of)

Use this protocol to couple the now-substituted vinyl MIDA boronate to an aryl halide (

).

- Setup: Charge vial with:
  - Functionalized Vinyl MIDA boronate (1.0 equiv)
  - Aryl Halide (1.0 equiv)[5]
  - (0.05 equiv)
  - SPhos (0.10 equiv)
  - (5.0 equiv)
- Solvent: Add THF (0.1 M).
- Activation: Add deoxygenated water (1/5th volume of THF).
  - Mechanism:[1][3][6][7][8] The water/base combo slowly hydrolyzes the MIDA ester, releasing the boronic acid which is immediately transmetalated by the Pd catalyst.

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- Reaction: Heat to 60 °C for 12–24 hours.

Mechanistic Integrity & Troubleshooting

The "Slow Release" Phenomenon

Many 1,1-disubstituted vinyl boronic acids are prone to rapid protodeboronation (replacement of

with H).

- Problem: If you hydrolyze the MIDA group completely before adding the catalyst, the free boronic acid decomposes before it can couple.
- Solution: The biphasic conditions (Protocol B) ensure the concentration of free boronic acid remains low (steady-state), favoring the productive cross-coupling over the second-order decomposition pathways.

Common Pitfalls

- Premature Hydrolysis: Using non-anhydrous bases (e.g.,

  in wet DMF) during the first coupling (Step A) will cleave the MIDA group, leading to polymerization or oligomerization. Always use anhydrous

  or

  for the first step.
- Solubility: MIDA boronates are insoluble in Hexanes/Et2O but soluble in THF, MeCN, and Acetone. Use Acetone/Et2O mixtures for TLC and columns.

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